

Technical Guide: An Overview of Oxazorone (C₁₄H₁₅NO₄)

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Compound of Interest

Compound Name: CGP 65015

Cat. No.: B1245238

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound identified as **CGP 65015** with the molecular formula C₁₄H₁₅NO₄ is most likely Oxazorone. However, "**CGP 65015**" does not appear to be a publicly recognized identifier, and a definitive link to Oxazorone could not be established through publicly available data. This document summarizes the available technical information for Oxazorone. Extensive searches for in-depth experimental data, quantitative biological activity, and specific signaling pathways for this compound have yielded limited results, suggesting a scarcity of published research in the public domain.

Chemical Identity and Properties

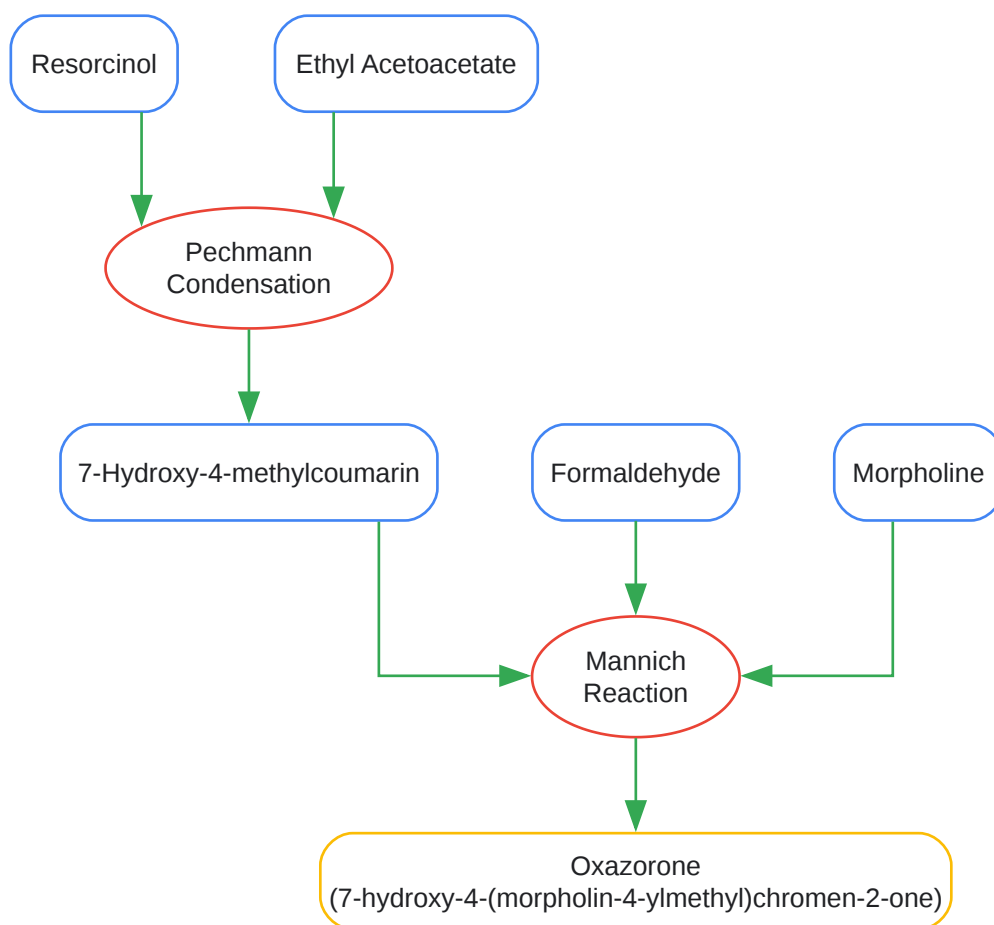
Oxazorone is a coumarin derivative. Coumarins are a class of benzopyrone compounds found in many plants and are of significant interest in medicinal chemistry due to their diverse pharmacological activities.

Property	Value	Source
IUPAC Name	7-hydroxy-4-(morpholin-4-ylmethyl)chromen-2-one	PubChem
Molecular Formula	C ₁₄ H ₁₅ NO ₄	PubChem
Molecular Weight	261.27 g/mol	PubChem
CAS Number	25392-50-1	PubChem
Canonical SMILES	<chem>C1COCCN1CC2=CC(=O)OC3=C2C=CC(=C3)O</chem>	PubChem
InChI Key	LLQWUZKGZZNBKG-UHFFFAOYSA-N	PubChem

Synthesis

While specific, detailed experimental protocols for the synthesis of Oxazorone are not readily available in the public literature, a general synthetic route can be inferred from standard organic chemistry principles for coumarin derivatives. The synthesis would likely involve a Pechmann condensation or a similar reaction to form the coumarin core, followed by a Mannich reaction to introduce the morpholinomethyl group at the 4-position.

A plausible, though not explicitly documented, workflow for the synthesis is outlined below.



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Figure 1: A plausible synthetic workflow for Oxazorone.

Biological Activity and Mechanism of Action

There is a significant lack of specific data in peer-reviewed literature regarding the biological activity, mechanism of action, and signaling pathways of Oxazorone. General information on the biological activities of related coumarin derivatives suggests a wide range of potential therapeutic applications. However, it is crucial to note that these are not specific to Oxazorone and would require experimental validation.

Potential, unverified areas of biological activity for coumarin derivatives include:

- Anticoagulant
- Anti-inflammatory

- Anticancer
- Antibacterial
- Antiviral
- Antioxidant

Without experimental data for Oxazorone, any discussion of its mechanism of action would be speculative. For drug development professionals, this compound would require foundational in vitro and in vivo screening to determine its biological targets and pharmacological effects.

Quantitative Data

No publicly available quantitative data, such as IC50 values, EC50 values, binding constants, or pharmacokinetic parameters for Oxazorone, could be located. This information is essential for assessing the potency, efficacy, and drug-like properties of a compound and represents a critical gap in the available knowledge.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of Oxazorone are not available in the public domain. Researchers would need to develop and validate their own methodologies for studying this compound.

Signaling Pathways

There is no information available in the scientific literature that elucidates the specific signaling pathways modulated by Oxazorone. The creation of a signaling pathway diagram would be entirely speculative and is therefore not included in this guide.

Conclusion

The compound with the molecular formula $C_{14}H_{15}NO_4$ is identified as Oxazorone. While its chemical structure is known, there is a profound lack of publicly available data regarding its synthesis, biological activity, mechanism of action, and quantitative pharmacological properties. The identifier "**CGP 65015**" does not correspond to a publicly known chemical entity and may be an internal designation. For researchers and drug development professionals, Oxazorone

represents an uncharacterized molecule that would require comprehensive investigation starting from basic biological screening to establish any potential therapeutic value. This guide highlights the current knowledge gaps and underscores the necessity for foundational research to explore the pharmacological potential of this compound.

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